

Safe Disposal of 2-Ethylhexyl bromide-d17: A Comprehensive Guide

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Compound of Interest

Compound Name: 2-Ethylhexyl bromide-d17

Cat. No.: B12394808

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For laboratory professionals, including researchers, scientists, and drug development experts, the proper disposal of chemical waste is a critical component of ensuring a safe and compliant work environment. This guide provides detailed procedural information for the safe disposal of **2-Ethylhexyl bromide-d17**, a deuterated halogenated organic compound. Adherence to these protocols is essential to minimize environmental impact and maintain laboratory safety.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to consult the Safety Data Sheet (SDS) for **2-Ethylhexyl bromide-d17**. Always handle this chemical within a certified chemical fume hood while wearing appropriate personal protective equipment (PPE), including nitrile or other chemically resistant gloves, chemical safety goggles, a face shield, and a flame-resistant lab coat.^[1] Emergency eyewash and safety shower stations should be readily accessible.

Quantitative Data for 2-Ethylhexyl bromide

For quick reference, the following table summarizes key quantitative data for 2-Ethylhexyl bromide, the non-deuterated form of the compound. The properties of the deuterated version (d17) are expected to be very similar.

Property	Value
Molecular Formula	C8H17Br
Molecular Weight	193.12 g/mol [2][3]
Boiling Point	75-77 °C @ 16 mmHg[2][4]
Density	1.086 g/mL at 25 °C[4]
Flash Point	157 °F[4]
Refractive Index	n20/D 1.4538[4]

Step-by-Step Disposal Protocol

The disposal of **2-Ethylhexyl bromide-d17** must be managed as hazardous waste, in accordance with federal, state, and local regulations.[1] Do not dispose of this chemical down the drain or by evaporation.[5]

1. Waste Segregation:

- It is crucial to segregate halogenated waste from non-halogenated waste streams to prevent unwanted chemical reactions and to ensure proper disposal.[1][6]
- Collect waste **2-Ethylhexyl bromide-d17** in a dedicated, properly labeled hazardous waste container.[1]

2. Container Selection and Labeling:

- Use a compatible container, such as a glass or polyethylene bottle, provided by your institution's Environmental Health & Safety (EHS) department.[5] The container must have a secure, tight-fitting lid.[7]
- The container must be clearly labeled with the words "Hazardous Waste," the full chemical name "**2-Ethylhexyl bromide-d17**," and the approximate concentration and quantity.[1]

3. Waste Accumulation:

- Store the waste container in a designated, well-ventilated area, such as a satellite accumulation area or a flammable storage cabinet, away from incompatible materials like acids, bases, and oxidizing agents.[5]

- Keep the waste container closed at all times, except when adding waste.[1]

4. Disposal of Contaminated Materials:

- Any materials contaminated with **2-Ethylhexyl bromide-d17**, such as pipette tips, gloves, and absorbent pads, must also be disposed of as halogenated hazardous waste.[1]
- Collect these solid waste materials in a separate, clearly labeled container for solid hazardous waste.[1]

5. Spill Management:

- In the event of a small spill, absorb the material with an inert absorbent such as vermiculite, sand, or earth.[8][9] Do not use combustible materials like paper towels for large spills.[1]
- Carefully collect the absorbed material and any contaminated debris into a sealed container for hazardous waste disposal.[1][8]
- Decontaminate the spill area with soap and water, and collect the cleaning materials as hazardous waste.[1]
- For large spills, evacuate the area and contact your institution's EHS department immediately.

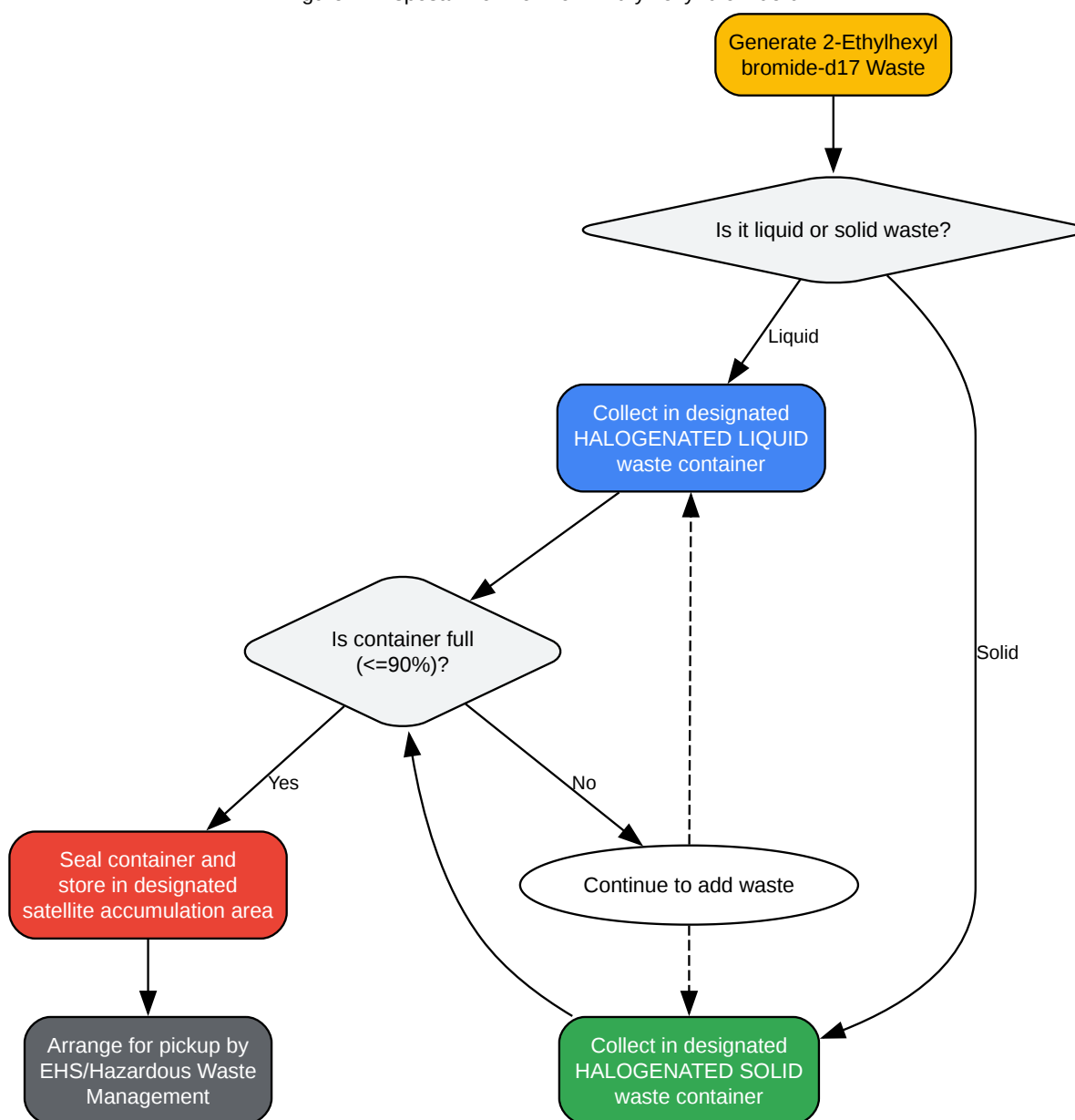
6. Final Disposal:

- Once the waste container is full (not exceeding 90% capacity), arrange for pickup by your institution's hazardous waste management service.[7]
- Follow your institution's specific procedures for waste pickup requests.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and steps for the proper disposal of **2-Ethylhexyl bromide-d17**.

Figure 1. Disposal Workflow for 2-Ethylhexyl bromide-d17



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Figure 1. Disposal Workflow for **2-Ethylhexyl bromide-d17**

By adhering to these procedures, laboratory personnel can ensure the safe and compliant disposal of **2-Ethylhexyl bromide-d17**, contributing to a secure research environment.

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